

Understanding the 5-isomer of AF568 alkyne

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Compound of Interest

Compound Name: AF568 alkyne, 5-isomer

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An In-Depth Technical Guide to the 5-Isomer of AF568 Alkyne for Researchers and Drug Development Professionals

Introduction

The 5-isomer of AF568 alkyne is a fluorescent probe that belongs to the Alexa Fluor family of dyes, known for their exceptional brightness and photostability.[1][2] This technical guide provides a comprehensive overview of the 5-isomer of AF568 alkyne, including its physicochemical properties, detailed experimental protocols for its application in bioorthogonal chemistry, and its utility in advanced imaging techniques. This document is intended for researchers, scientists, and professionals in the field of drug development who are looking to leverage the capabilities of this versatile fluorophore in their work.

Core Properties of AF568 Alkyne (5-Isomer)

AF568 alkyne is a valuable tool for fluorescently labeling biomolecules due to its excellent photochemical stability and bright fluorescence.[2][3] It is water-soluble and its fluorescence is insensitive to pH changes between 4 and 10.[2][3] These properties make it suitable for a wide range of biological applications under mild reaction conditions.[2]

Physicochemical and Spectroscopic Data

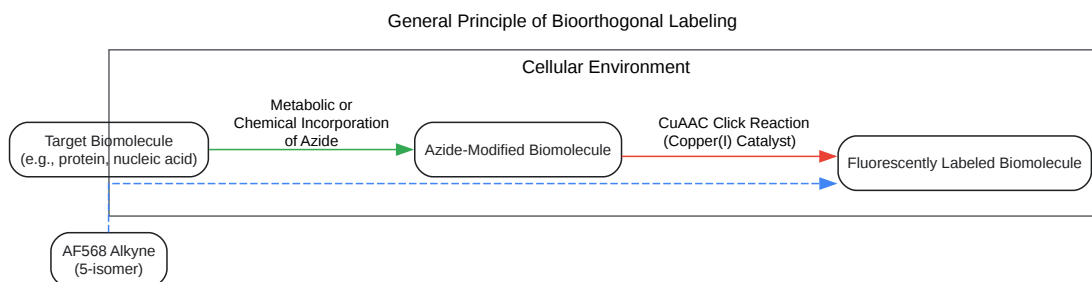
The quantitative data for the 5-isomer of AF568 alkyne are summarized in the tables below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	807.97 g/mol	[1][2]
Appearance	Violet powder	[1][2]
Solubility	Good in water, DMF, and DMSO	[1][3]
Purity	≥95% (determined by ¹ H NMR and HPLC-MS)	[1][2]
Storage Conditions	Store at -20°C in the dark, desiccated. Can be transported at room temperature for up to 3 weeks.	[4][5]

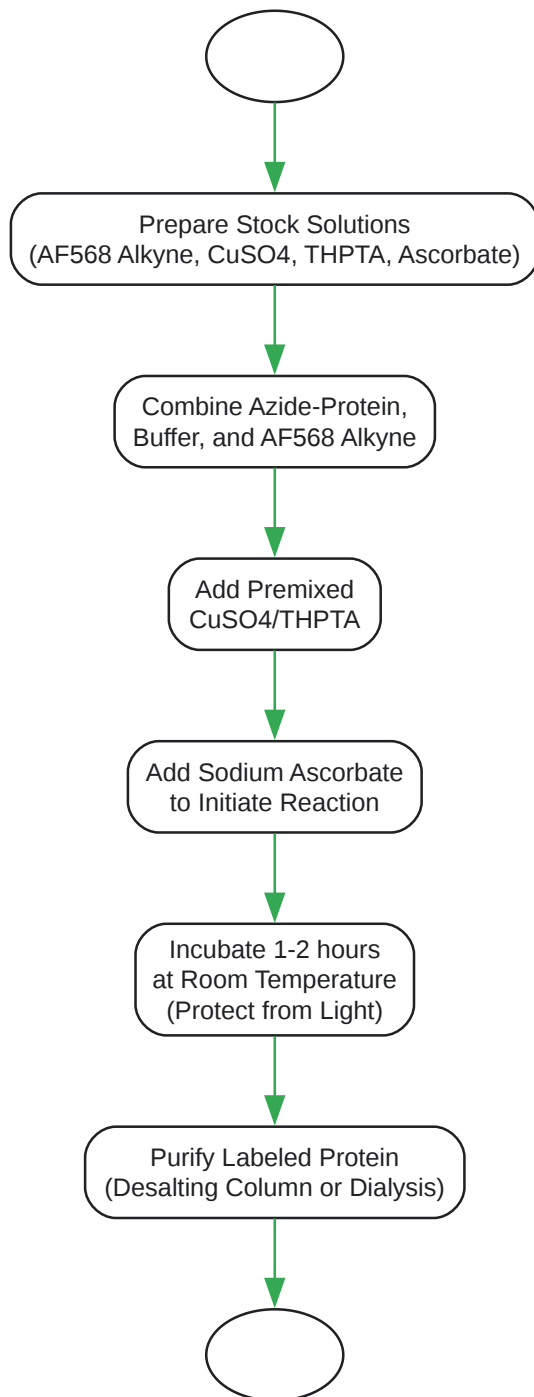
Spectroscopic Property	Value	Reference
Excitation Maximum (λ _{ex})	572 nm	[1][3]
Emission Maximum (λ _{em})	598 nm	[1][3]
Molar Extinction Coefficient (ε)	94,238 cm ⁻¹ M ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	0.912	[1]

Bioorthogonal Labeling with AF568 Alkyne (5-Isomer) via Click Chemistry

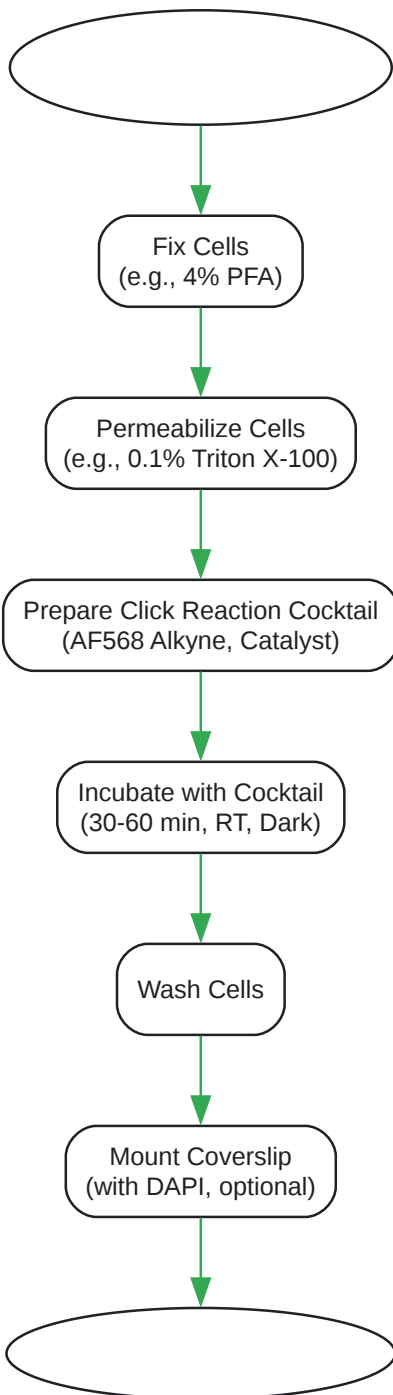
AF568 alkyne (5-isomer) is primarily utilized in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. This reaction enables the specific and efficient covalent labeling of azide-modified biomolecules with the AF568 fluorophore. The alkyne group on the dye reacts with an azide group on a target molecule to form a stable triazole linkage.



Protein Labeling Workflow



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References

- 1. Copper-Catalyzed Azide–Alkyne Click Chemistry for Bioconjugation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. broadpharm.com [broadpharm.com]
- 3. Fluorescent Dye 568 alkyne, 5-isomer (A270023) | Antibodies.com [antibodies.com]
- 4. A highly sensitive protocol for microscopy of alkyne lipids and fluorescently tagged or immunostained proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 5. lumiprobe.com [lumiprobe.com]
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